

Application Notes & Protocols: In-Vitro Model for Gaviscon Raft Strength Measurement

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Compound of Interest

Compound Name: Gaviscon

Cat. No.: B1233894

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a detailed overview of the in-vitro methodologies used to characterize the raft-forming properties of **Gaviscon** and other alginate-based reflux suppressants. These protocols are essential for quality control, formulation development, and comparative analysis of product performance.

Introduction: The Science of Alginate Raft Formation

Gaviscon's therapeutic effect in managing gastroesophageal reflux disease (GERD) is primarily physical and does not depend on systemic absorption.[1] The key ingredient, sodium alginate, is a polysaccharide derived from brown seaweed.[2] Upon contact with gastric acid, the sodium alginate precipitates to form a viscous gel.[2][3] In formulations like **Gaviscon** Double Action, sodium bicarbonate and calcium carbonate are also included.[1][4] These react with gastric acid to produce carbon dioxide gas, which becomes entrapped within the alginate gel, causing it to become buoyant and float on top of the stomach contents.[2][4][5] This floating gel, known as a "raft," acts as a physical barrier, preventing the reflux of acidic stomach contents into the esophagus.[1][5] The calcium ions released from calcium carbonate cross-link with the alginate chains, significantly strengthening the raft.[5][6][7] The strength, volume, and resilience of this raft are critical parameters that determine the efficacy and duration of action of the product.[8][9]

Key Performance Parameters & Quantitative Data

The in-vitro assessment of alginate rafts involves measuring several key parameters. The following tables summarize quantitative data from comparative studies on various alginate-based products.

Table 1: Raft Strength, Weight, and Volume of Various Alginate Products

| Product | Raft Strength (g) (CV%) | Raft Weight (g) (CV%) | Raft Volume (ml) (CV%) |
|---------------------------------|----------------------------|--------------------------|---------------------------|
| Gaviscon Advance | 16.5 (21.2) | 18.2 (14.2) | 26.8 (10.9) |
| Gaviscon Liquid | 12.9 (22.6) | 53.0 (11.0) | 60.1 (10.8) |
| Peptac | 10.8 (30.4) | 33.1 (12.1) | 37.0 (13.6) |
| Gastrocote | 7.9 (31.6) | 19.2 (6.4) | 21.0 (6.1) |
| Mylanta Heartburn Relief | 4.6 (17.6) | 29.8 (10.4) | 33.2 (11.5) |
| Rennie Duo | 4.1 (33.9) | 17.5 (10.6) | 20.0 (10.9) |
| Algicon | 1.6 (26.3) | 9.1 (56.4) | 11.2 (52.2) |
| Gaviscon Extra Strength (USA) | 1.1 (34.0) | 6.8 (18.1) | 8.8 (17.1) |
| Gaviscon Regular Strength (USA) | 1.8 (32.6) | 3.9 (17.2) | 5.5 (16.4) |

Data adapted from Hampson et al., 2005.[\[10\]](#) CV% indicates the coefficient of variation.

Table 2: Raft Resilience of Various Alginate Products

| Product | Raft Resilience (min) - Median | Raft Resilience (min) - Range |
|---------------------------------|--------------------------------|-------------------------------|
| Gaviscon Advance | 120 | 120–120 |
| Gaviscon Liquid | 120 | 120–120 |
| Peptac | 120 | 120–120 |
| Gastrocote | 120 | 105–120 |
| Mylanta Heartburn Relief | 10 | 0–15 |
| Rennie Duo | 10 | 0–15 |
| Algicon | 0 | 0–0 |
| Gaviscon Extra Strength (USA) | 0 | 0–0 |
| Gaviscon Regular Strength (USA) | 0 | 0–0 |

Data adapted from Hampson et al., 2005.[\[10\]](#)

Experimental Protocols

This method utilizes a texture analyzer to measure the force required to pull a probe through the formed alginate raft. This force is defined as the raft strength.[\[8\]](#)[\[11\]](#)

Equipment and Materials:

- Texture Analyser (e.g., Brookfield CTX or Stable Micro Systems TA-XT2) fitted with a 5 kg load cell.[\[8\]](#)
- Alginate Raft Hook/Probe (L-shaped stainless steel wire, 1 mm diameter).[\[8\]](#)[\[11\]](#)
- 250 ml glass beakers (internal diameter of 60-70 mm).[\[8\]](#)
- Water bath maintained at $37 \pm 0.5^{\circ}\text{C}$.[\[8\]](#)
- 0.1M Hydrochloric acid (HCl).

- Alginate-containing formulation to be tested.
- Syringe.

Procedure:

- Introduce 150 ml of 0.1M HCl into a 250 ml beaker.[8]
- Place the beaker in the water bath and allow the acid to equilibrate to 37°C.[8]
- Suspend the L-shaped wire probe in the center of the beaker, with the horizontal arm in the lower third of the acid.[8]
- Shake the test formulation well. Using a syringe, add the maximum recommended dose of the product into the center of the beaker.[8]
- Allow the raft to form undisturbed for 30 minutes.[11][12]
- Carefully transfer the beaker to the base of the texture analyzer.
- Attach the hook of the wire probe to the texture analyzer's arm.
- Initiate the test. The probe is pulled vertically upwards through the raft at a constant speed of 5 mm/s.[12][13]
- The peak force (in grams) required to break through the raft is recorded as the raft strength. [8]

Rheometry provides a more detailed characterization of the viscoelastic properties of the alginate raft. Oscillatory shear rheometry can quantify the raft's strength (storage modulus, G') and ductility.[14]

Equipment and Materials:

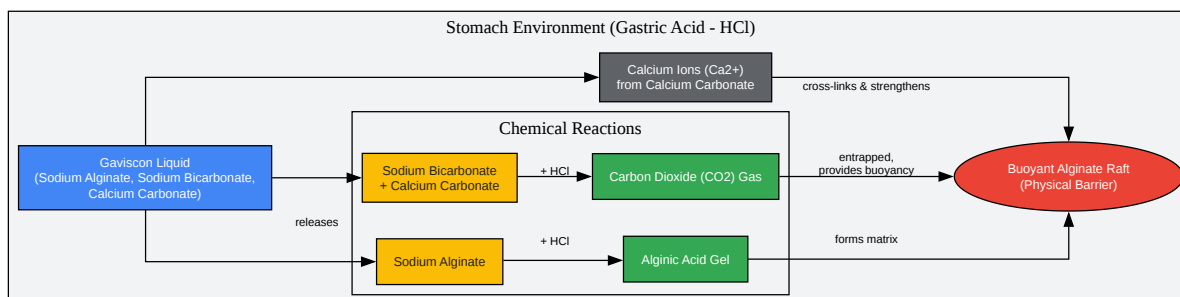
- Shear rheometer with a parallel-plate geometry.[14][15]
- Acidic solution (e.g., acetic acid solution of a specific pH).[14]

- Alginate-containing formulation.
- Petri dish or similar container for raft formation.

Procedure:

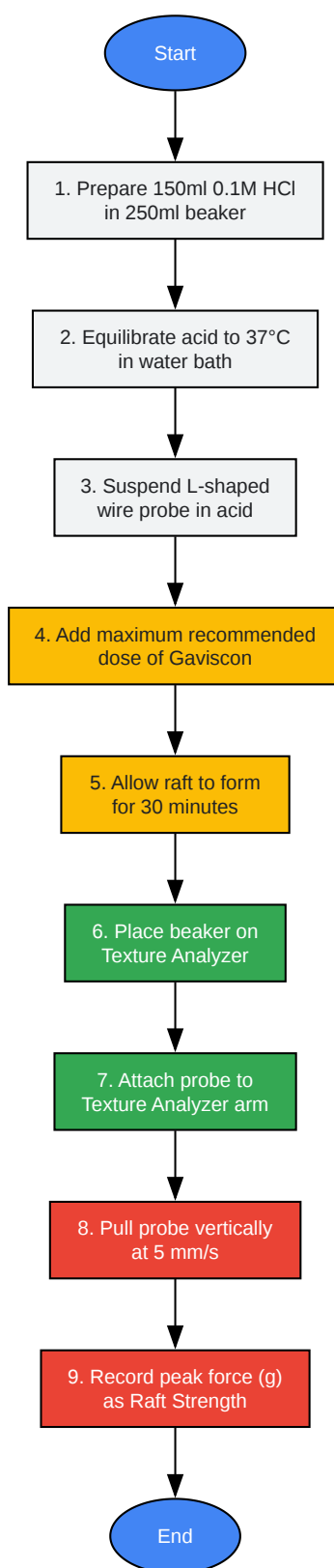
- Prepare acidic solutions of varying pH to simulate different stomach acidity levels.[\[14\]](#)
- Add a defined volume of the alginate product to the acidic solution in a petri dish to form a raft.
- Allow the raft to age for a specific period (e.g., 30 minutes to 2 hours) in the solution.[\[14\]](#)
- Carefully isolate the formed raft and place it on the lower plate of the rheometer.
- Lower the upper plate to make contact with the raft, ensuring a consistent sample geometry.
- Perform an oscillatory strain sweep (e.g., from 0.1% to 100% strain at a constant angular frequency of 10 rad/s) to determine the linear viscoelastic region and the critical strain (γ_c) at which the raft structure breaks down.[\[14\]](#)
- The storage modulus (G') at low strain represents the initial strength of the raft.[\[14\]](#)

Visualizations



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Caption: Mechanism of **Gaviscon**'s alginate raft formation in the stomach.



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Caption: Workflow for in-vitro raft strength measurement using a texture analyzer.

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References

- 1. mims.com:443 [mims.com:443]
- 2. An alginate-antacid formulation (Gaviscon Double Action Liquid®) can eliminate the postprandial “acid pocket” in symptomatic GERD patients - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Raft Formation of Sodium Alginate in the Stomach [jnmjournal.org]
- 4. edu.rsc.org [edu.rsc.org]
- 5. m.youtube.com [m.youtube.com]
- 6. peptest.co.uk [peptest.co.uk]
- 7. A comparative study on the raft chemical properties of various alginate antacid raft-forming products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. brookfieldengineering.com [brookfieldengineering.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. stablemicrosystems.com [stablemicrosystems.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. static1.squarespace.com [static1.squarespace.com]
- 15. docs.lib.purdue.edu [docs.lib.purdue.edu]
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